

An In-depth Technical Guide to Ethyl Phenylacetate

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Compound of Interest

Compound Name: Ethyl phenylacetate

Cat. No.: B125129

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This technical guide provides a comprehensive overview of **ethyl phenylacetate**, a significant compound in the fragrance, flavor, and pharmaceutical industries. This document outlines its chemical identity, physicochemical properties, synthesis protocols, and metabolic pathways, presented in a format tailored for technical and scientific audiences.

Chemical Identity and Synonyms

Ethyl phenylacetate is an organic ester with a characteristic sweet, honey-like floral aroma.^[1]^[2]^[3] It is found naturally in trace amounts in honey, wine, and various fruits but is primarily produced synthetically for commercial use.^[1]

The primary identifier for this compound is its CAS (Chemical Abstracts Service) number. A comprehensive list of its common synonyms is provided below to aid in literature searches and material identification.

Identifier Type	Value
CAS Number	101-97-3[1][2][3][4]
IUPAC Name	ethyl 2-phenylacetate[5][6]
Synonyms	Ethyl 2-phenylacetate, Ethyl benzeneacetate, Phenylacetic acid ethyl ester, Ethyl phenacetate, Ethyl α -toluate, α -Toluic acid ethyl ester[1][2][3]
FEMA Number	2452[1][2]
Molecular Formula	C ₁₀ H ₁₂ O ₂ [2][3][4]

Physicochemical Properties

A summary of the key quantitative physicochemical properties of **ethyl phenylacetate** is presented in the table below. This data is crucial for experimental design, formulation development, and safety assessments.

Property	Value	Unit	Reference
Molecular Weight	164.20	g/mol	[1][2][3][4]
Appearance	Clear, colorless to pale yellow liquid	-	[1][2][4]
Boiling Point	227 - 229	°C	[2][4]
Melting Point	-29	°C	[2][5]
Density	1.03	g/mL (at 25 °C)	[2][4]
Refractive Index	1.496 - 1.500	n ₂₀ /D	[2][4]
Flash Point	~99	°C (Closed Cup)	[1][5]
Vapor Pressure	22.7	Pa (at 20°C)	[2]
Water Solubility	Insoluble (1,478 mg/L at 25°C)	mg/L	[1][5]
Organic Solvent Solubility	Miscible with ethanol, ether, chloroform	-	[1][7]
LogP	2.36	-	[2]

Experimental Protocols: Synthesis

The commercial production of **ethyl phenylacetate** is primarily achieved through synthetic routes for cost-effectiveness and quality control.[1] The most common methods involve the esterification of phenylacetic acid or the reaction of benzyl cyanide with ethanol.

Method 1: Fischer Esterification of Phenylacetic Acid

This is a standard acid-catalyzed esterification process.

- Reactants: Phenylacetic acid and ethanol.
- Catalyst: A strong acid, typically sulfuric acid (H₂SO₄) or hydrochloric acid (HCl).[1][8]
- Procedure:

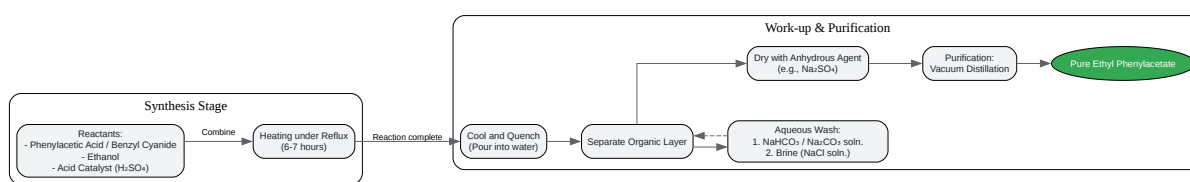
- Phenylacetic acid and an excess of ethanol are combined in a round-bottomed flask.
- A catalytic amount of concentrated sulfuric acid is carefully added.
- The mixture is heated under reflux for several hours to drive the equilibrium towards the product.
- After cooling, the reaction mixture is worked up by washing with a saturated sodium bicarbonate solution to neutralize the acid catalyst and remove unreacted phenylacetic acid.
- Subsequent washes with brine (saturated NaCl solution) are performed to remove residual water and salts.^[1]
- The organic layer is dried over an anhydrous drying agent (e.g., anhydrous sodium sulfate).
- The final product is purified by distillation under reduced pressure.^[1]

Method 2: Synthesis from Benzyl Cyanide (Phenylacetonitrile)

This method provides a high-yield alternative to direct esterification.^{[8][9]}

- Reactants: Benzyl cyanide (phenylacetonitrile), ethanol, and sulfuric acid.^{[7][9]}
- Procedure:
 - In a round-bottomed flask equipped with a reflux condenser, 95% ethanol, concentrated sulfuric acid, and benzyl cyanide are mixed.^[9]
 - The mixture, which may form two layers, is heated to boiling and refluxed for 6-7 hours.^[9]
 - After the reaction is complete, the mixture is cooled and poured into a large volume of water.^[9]
 - The upper organic layer containing the **ethyl phenylacetate** is separated.^[9]

- The crude ester is washed with a 10% sodium carbonate solution to remove any acidic byproducts, such as phenylacetic acid.[9]
- The product is then distilled under reduced pressure to yield pure **ethyl phenylacetate**.[9]
The reported yield for this method is high, typically in the range of 83-87%.[9]



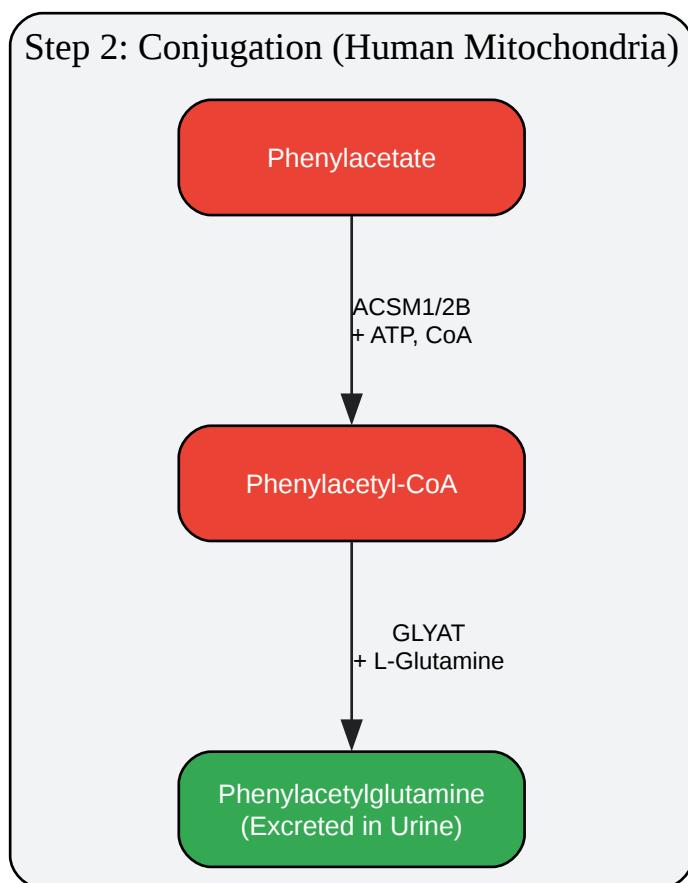
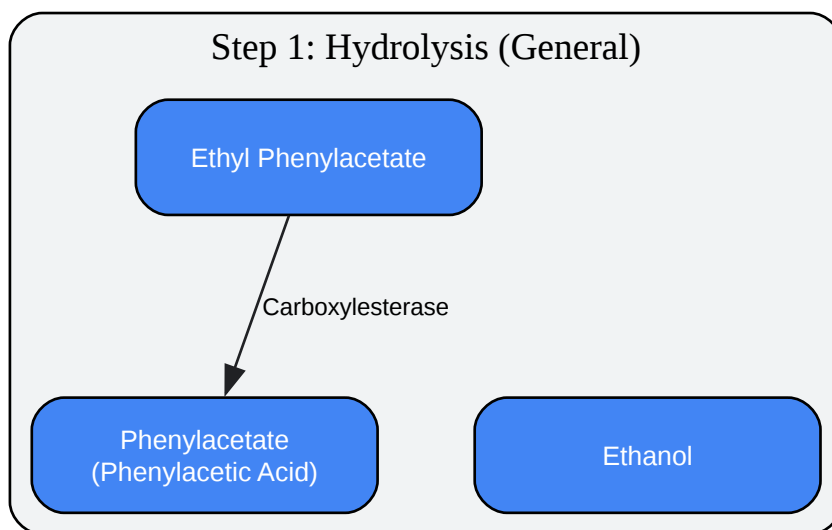
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A generalized experimental workflow for the synthesis and purification of **ethyl phenylacetate**.

Metabolic Pathway

In biological systems, esters like **ethyl phenylacetate** are typically hydrolyzed to their corresponding carboxylic acid and alcohol. The resulting phenylacetate then undergoes further metabolism. In humans, phenylacetate is conjugated with glutamine for excretion, a pathway of clinical importance for patients with urea cycle defects as it provides a route for nitrogen removal.[10] The bacterial catabolism of phenylacetate is also well-studied and involves the activation to a CoA thioester followed by ring epoxidation.[11]

The diagram below illustrates the primary metabolic pathway of phenylacetate in humans.



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Human metabolism of **ethyl phenylacetate** via hydrolysis and subsequent conjugation of phenylacetate.

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References

- 1. Ethyl Phenylacetate (CAS 101-97-3) – Sweet Floral-Honey Synthetic Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 2. Ethyl phenylacetate | 101-97-3 [chemicalbook.com]
- 3. Ethyl Phenyl Acetate (101-97-3) | Bulk Supplier [chemicalbull.com]
- 4. chemimpex.com [chemimpex.com]
- 5. Ethyl phenylacetate | C₁₀H₁₂O₂ | CID 7590 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Showing Compound Ethyl phenylacetate (FDB010560) - FooDB [foodb.ca]
- 7. Ethyl Phenylacetate Or Ethyl Phenyl Acetate CAS 101-97-3 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 8. Ethyl phenylacetate synthesis - chemicalbook [chemicalbook.com]
- 9. Organic Syntheses Procedure [orgsyn.org]
- 10. SMPDB [smpdb.ca]
- 11. pnas.org [pnas.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl Phenylacetate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b125129#ethyl-phenylacetate-cas-number-and-synonyms>]

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